

An In-depth Technical Guide to the Characterization of Benzylpenicillin Impurities

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Compound of Interest

Compound Name: Benzylpenicillin Impurity 11

Cat. No.: B086273

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A Note on **Benzylpenicillin Impurity 11**: Publicly available scientific literature and pharmacopoeial standards do not contain specific information for a compound designated as "**Benzylpenicillin Impurity 11**." It is possible that this is a proprietary or less common designation. This guide will therefore focus on a well-characterized and significant related substance, Benzylpenicillin Impurity A (6-aminopenicillanic acid or 6-APA), as a representative example to fulfill the core technical requirements of this document. 6-APA is the fundamental nucleus of all penicillin antibiotics and a critical process-related impurity in the production of benzylpenicillin.^{[1][2]}

This technical guide is intended for researchers, scientists, and drug development professionals, providing a comprehensive overview of the characterization data and analytical methodologies for Benzylpenicillin Impurity A (6-APA).

Physicochemical and Spectroscopic Characterization of 6-Aminopenicillanic Acid (6-APA)

6-Aminopenicillanic acid is the core chemical structure of penicillin, which can be substituted at the 6-amino position to create various semi-synthetic penicillins.^{[1][3]}

Table 1: Physicochemical Properties of 6-Aminopenicillanic Acid

Property	Value	Reference
IUPAC Name	(2S,5R,6R)-6-amino-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylic acid	--INVALID-LINK--
CAS Number	551-16-6	--INVALID-LINK--
Molecular Formula	C ₈ H ₁₂ N ₂ O ₃ S	--INVALID-LINK--
Molecular Weight	216.26 g/mol	--INVALID-LINK--
Melting Point	198 °C	--INVALID-LINK--
Solubility in Water	0.4 g/100 mL	--INVALID-LINK--

Table 2: Spectroscopic Data for 6-Aminopenicillanic Acid

Spectroscopic Technique	Key Data
¹ H NMR (D ₂ O)	Predicted shifts are available in the Human Metabolome Database.[4]
¹³ C NMR (DMSO-d ₆)	Signals have been reported for derivatives of 6-APA.[5]
Mass Spectrometry	Molecular Ion Peak: Expected at m/z 216.0569 (for C ₈ H ₁₂ N ₂ O ₃ S).[3]
Infrared (IR) Spectroscopy	Characteristic peaks for the β-lactam carbonyl group and other functional groups have been reported.[6][7][8]

Experimental Protocols

The following is a representative HPLC method for the analysis of 6-APA in the presence of penicillins.

Table 3: HPLC Method Parameters

Parameter	Specification
Column	C18 stationary phase
Mobile Phase	Acetonitrile and water mixture (e.g., 60:40, v/v), with pH adjusted to 4 using orthophosphoric acid.
Flow Rate	1.0 mL/min
Detection	UV at 240 nm
Injection Volume	20 µL
Temperature	Ambient

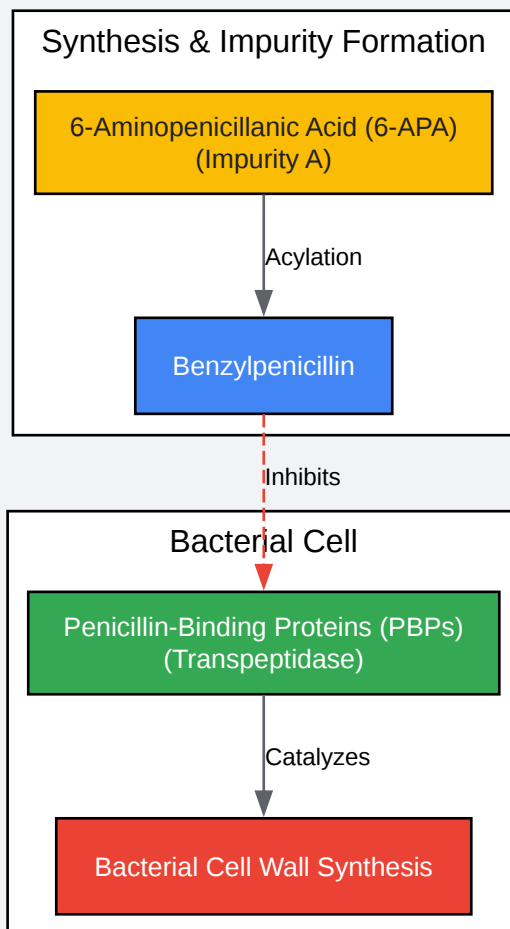
Protocol:

- **Standard Preparation:** Prepare a stock solution of 6-APA reference standard in the mobile phase. Prepare a series of dilutions to create a calibration curve.
- **Sample Preparation:** Dissolve the benzylpenicillin sample in the mobile phase to a known concentration.
- **Chromatographic Run:** Inject the standard solutions and the sample solution into the HPLC system.
- **Data Analysis:** Identify the 6-APA peak in the sample chromatogram by comparing its retention time with that of the standard. Quantify the amount of 6-APA in the sample using the calibration curve.

Signaling Pathways and Logical Relationships

The primary mechanism of action of benzylpenicillin is the inhibition of bacterial cell wall synthesis.^{[9][10][11]} 6-APA, as the core of the penicillin molecule, is integral to this activity.

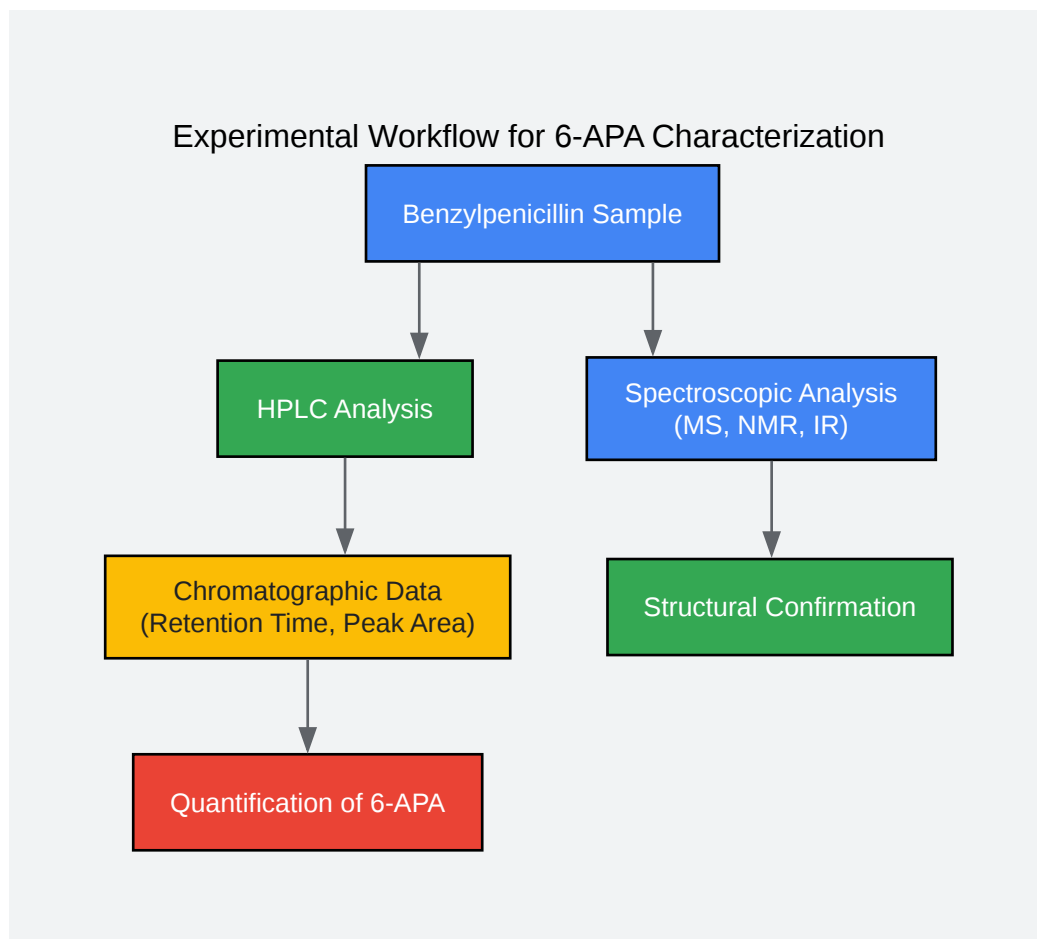
Mechanism of Action of Benzylpenicillin and the Role of 6-APA



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Caption: Benzylpenicillin's mechanism of action and 6-APA's role.

The following diagram illustrates a typical workflow for the characterization of 6-APA as an impurity in a benzylpenicillin sample.



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Caption: Workflow for 6-APA analysis in Benzylpenicillin.

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